

An In-depth Technical Guide to 7-Methyl-4-octanone

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Compound of Interest

Compound Name: 7-Methyl-4-octanone

Cat. No.: B1618552

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This guide provides a detailed overview of the chemical and physical properties of **7-Methyl-4-octanone**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

7-Methyl-4-octanone is a ketone with a distinct chemical structure. Its molecular formula is $C_9H_{18}O$.^{[1][2][3][4]} The molecular weight of this compound is 142.24 g/mol.^{[1][2][3][5]} It is also known by synonyms such as 7-methyloctan-4-one and isoamyl n-propyl ketone.^{[1][3]} The Chemical Abstracts Service (CAS) registry number for **7-Methyl-4-octanone** is 20809-46-5.^{[1][2][3]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **7-Methyl-4-octanone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C9H18O	[1][2][3][4]
Molecular Weight	142.24 g/mol	[1][2][3][5]
CAS Number	20809-46-5	[1][2][3]
Boiling Point (estimated)	181°C	[1]
Vapor Pressure (estimated at 20°C)	1.012 hPa	[1]

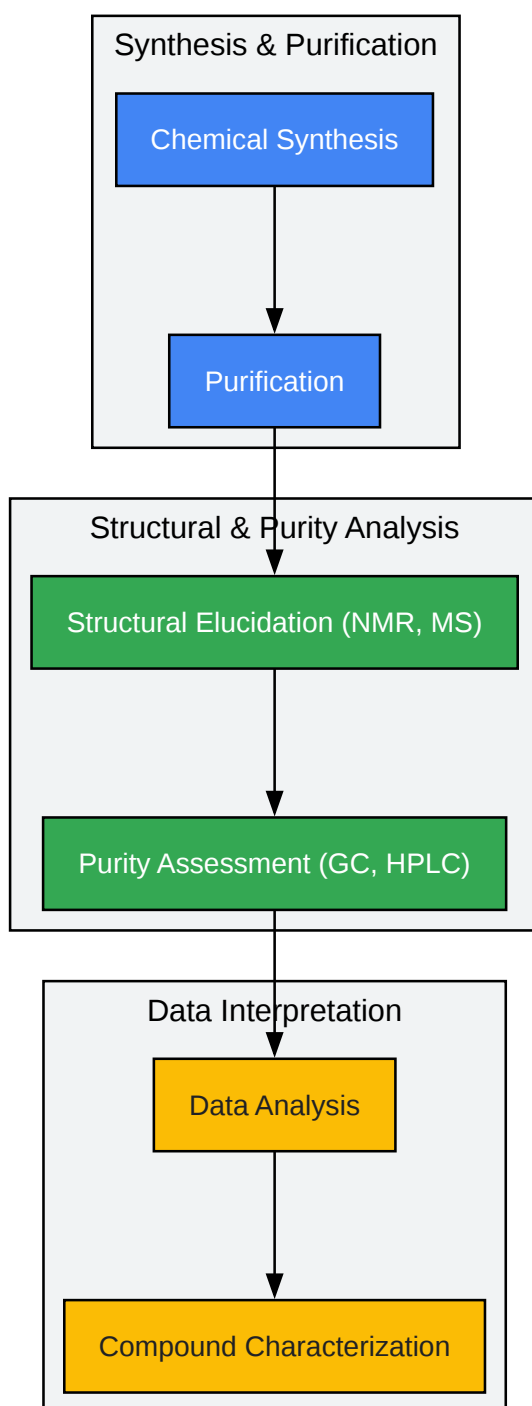
Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical quantification of **7-Methyl-4-octanone** are highly specific to the research context. However, a general workflow for the characterization of such a compound would typically involve the following stages:

- **Synthesis:** Organic synthesis routes to produce **7-Methyl-4-octanone**.
- **Purification:** Techniques such as distillation or chromatography to isolate the compound.
- **Structural Elucidation:** Spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) to confirm the chemical structure.
- **Purity Analysis:** Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to determine the purity of the synthesized compound.

Logical Relationships in Compound Analysis

The following diagram illustrates a generalized logical workflow for the analysis and characterization of a chemical compound like **7-Methyl-4-octanone**.



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References

- 1. scent.vn [scent.vn]
- 2. 7-Methyl-4-octanone | C₉H₁₈O | CID 30313 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 7-methyl-4-octanone, 20809-46-5 [thegoodscentscompany.com]
- 5. Buy 2-Methyl-4-octanone | 7492-38-8 [smolecule.com]
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